

protocol for cleaning laboratory glassware with nitric acid

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Compound of Interest

Compound Name: Nitric Acid
CAS No.: 52583-42-3
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Application Notes & Protocols for Laboratory Professionals

Topic: Rigorous Cleaning of Laboratory Glassware Using **Nitric Acid** for Sensitive Applications

Abstract & Scope

In analytical chemistry and the broader life sciences, the integrity of experimental data is fundamentally reliant on the purity of the working environment. Residual contaminants on laboratory glassware, even at trace levels, can introduce significant error, leading to non-repeatable results and flawed conclusions. This is particularly critical in fields such as trace metal analysis, where analytes are measured at parts-per-billion (ppb) or parts-per-trillion (ppt) concentrations. This document provides a comprehensive protocol for the cleaning of borosilicate glassware using **nitric acid**, a robust method for removing metallic and organic residues. The protocols herein are designed for researchers, scientists, and drug development professionals who require impeccably clean glassware for sensitive analytical techniques. We will delve into the chemical principles of **nitric acid** cleaning, establish a detailed and validated

protocol, and underscore the critical safety measures required for its successful and safe implementation.

The "Why": Principle of Nitric Acid Cleaning

Nitric acid (HNO_3) is a powerful oxidizing agent and a highly corrosive mineral acid. Its efficacy in cleaning laboratory glassware stems from two primary chemical actions:

- **Oxidation of Organic Residues:** Many recalcitrant organic compounds that may adhere to glassware surfaces are effectively broken down and solubilized through oxidation by hot or concentrated **nitric acid**.
- **Leaching and Solubilization of Metal Ions:** **Nitric acid** is exceptionally effective at removing trace metal contaminants. It works by leaching metal ions from the glass surface and forming soluble nitrate salts, which are then easily washed away during the rinsing steps.^{[1][2]} This is crucial for techniques like Inductively Coupled Plasma Mass Spectrometry (ICP-MS) or Atomic Absorption Spectroscopy (AAS), where metal contamination is a primary concern.^[3]

The choice to use **nitric acid** is therefore a deliberate one, made when the experimental requirements demand a level of cleanliness that surpasses what can be achieved with standard detergents alone.

Hazard Analysis and Mitigation: A Culture of Safety

Nitric acid is a hazardous chemical that demands stringent safety protocols. Before proceeding, a thorough risk assessment must be conducted.^[4]

Core Hazards:

- **Corrosivity:** **Nitric acid** can cause severe chemical burns upon contact with skin and eyes, potentially leading to permanent damage.^{[4][5]}
- **Oxidizing Properties:** It can react violently, and in some cases explosively, with organic compounds (e.g., alcohols, acetone), reducing agents, and metals.^{[4][6]}
- **Toxicity of Vapors:** Inhalation of **nitric acid** fumes can cause severe respiratory tract irritation and inflammation.^{[4][5]}

Mandatory Safety Protocols:

Safety Requirement	Specification & Rationale
Personal Protective Equipment (PPE)	Chemical splash goggles, a face shield, a lab coat, and acid-resistant gloves (e.g., neoprene or butyl rubber) are mandatory. ^{[7][8]} Standard nitrile gloves may not offer sufficient protection against prolonged contact. ^[7] Closed-toe shoes and long pants are also required.
Ventilation	All work with concentrated and dilute nitric acid solutions must be performed inside a certified chemical fume hood to prevent the inhalation of toxic vapors. ^{[4][7]}
Acid Handling	Always add acid to water, never the other way around. This is to dissipate the heat generated during dilution and prevent dangerous splashing. ^{[7][8][9]}
Emergency Preparedness	An eyewash station and safety shower must be immediately accessible. ^{[4][8]} All personnel must be trained on their location and operation. A spill kit containing a neutralizer (like sodium bicarbonate) and appropriate absorbent materials must be readily available. ^[4]
Storage	Store nitric acid in a designated acid cabinet, away from organic materials, bases, and metals. ^{[4][10]} Use secondary containment trays to mitigate spills. ^[4]

Experimental Protocol: A Step-by-Step Guide

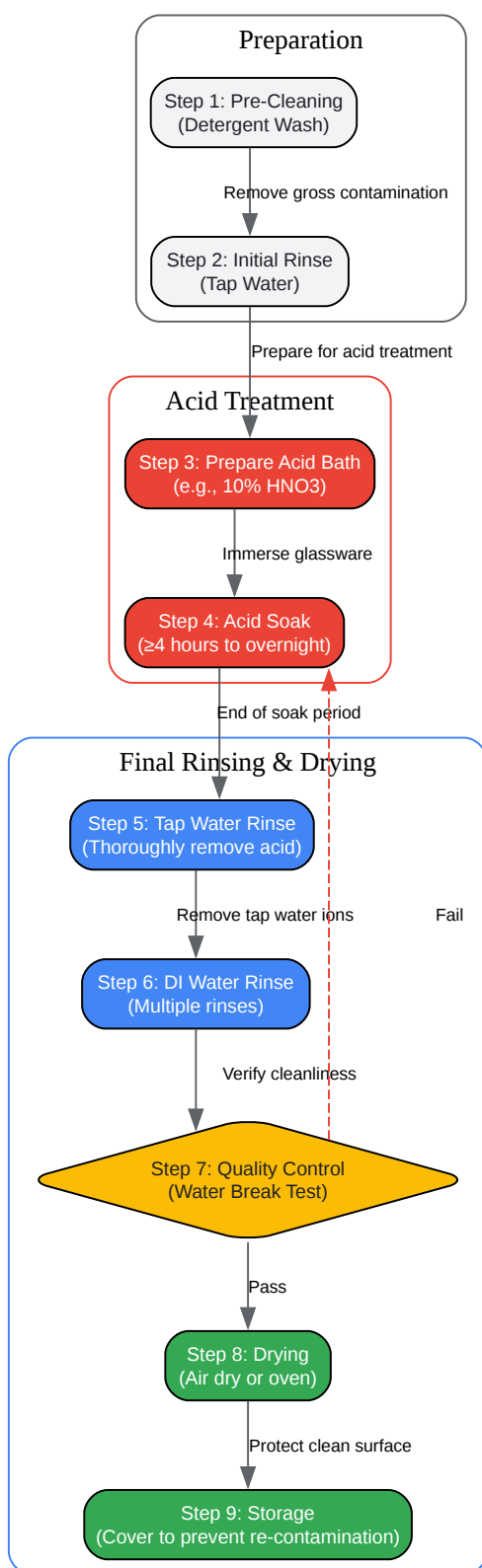
This protocol is designed for borosilicate glassware (e.g., Pyrex®, Duran®). Do not use this protocol on metallic or soft glass items.

Required Materials and Reagents

- Reagents:
 - Concentrated **Nitric Acid** (HNO_3), ACS Reagent Grade or Trace Metal Grade (typically 68-70%)[[11](#)]
 - High-Purity Deionized (DI) or Reverse Osmosis Deionized (RODI) water[[11](#)]
 - Phosphate-free laboratory detergent
- Equipment:
 - Appropriate PPE (see Table above)
 - Chemical fume hood
 - Glass or high-density polyethylene (HDPE) soaking basins
 - Graduated cylinders
 - Borosilicate glassware to be cleaned

Workflow for Nitric Acid Glassware Cleaning

The entire process, from pre-cleaning to final storage, is a linear workflow designed to systematically remove contaminants.



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Caption: Workflow for **Nitric Acid** Glassware Cleaning.

Detailed Methodologies

Step 1: Pre-Cleaning

- Manually scrub the glassware with a brush and a phosphate-free laboratory detergent solution to remove all visible residues and organic matter.[\[12\]](#)
- Causality: This initial step removes the bulk of contaminants, allowing the subsequent acid bath to act more effectively on trace residues. It also minimizes the introduction of reactive organic materials into the **nitric acid** bath.[\[6\]](#)

Step 2: Initial Rinsing

- Rinse the glassware thoroughly with tap water to remove all traces of detergent. A minimum of 3-5 rinses is recommended.[\[12\]](#)

Step 3: Preparation of the **Nitric Acid** Cleaning Solution

- Working Concentration: A 10% (v/v) **nitric acid** solution is effective for most applications.[\[12\]](#)
[\[13\]](#) For highly sensitive trace metal analyses, concentrations up to 20% (v/v) may be used.
[\[14\]](#)
- Procedure (for 1 L of 10% HNO_3 from a 70% stock):
 - Inside a chemical fume hood, add approximately 800 mL of DI water to a 1 L volumetric flask or graduated cylinder.
 - Using appropriate chemical-resistant measuring equipment, measure 143 mL of concentrated (70%) **nitric acid**. The formula $C_1V_1 = C_2V_2$ (where $C_1=70\%$, $C_2=10\%$, $V_2=1000\text{ mL}$) dictates that V_1 is approximately 143 mL.[\[15\]](#)[\[16\]](#)
 - Slowly and carefully add the concentrated **nitric acid** to the water.
 - Once the solution has cooled, bring the final volume to 1 L with DI water.
 - Transfer the solution to a clearly labeled soaking basin.

Step 4: The Acid Bath

- Carefully submerge the pre-cleaned glassware into the **nitric acid** bath, ensuring all surfaces are in contact with the solution.[\[11\]](#)
- Allow the glassware to soak for a minimum of 4 hours. For the most critical applications, an overnight soak is recommended.[\[11\]](#)[\[13\]](#)[\[17\]](#)

Step 5: Post-Soak Rinsing (Tap Water)

- Carefully remove the glassware from the acid bath and rinse it extensively under running tap water. This step is crucial to remove the bulk of the acid.[\[14\]](#)

Step 6: Final Rinsing (High-Purity Water)

- Rinse the glassware thoroughly with high-purity DI or RODI water. A minimum of 5 rinses is essential to remove any remaining traces of acid and inorganic ions from the tap water.[\[11\]](#)
- The final rinse water should be of the highest quality available in the lab.[\[11\]](#)

Step 7: Quality Control - The Water Break Test

- This is a simple, yet effective, method to verify the cleanliness of a surface.[\[18\]](#)
- Procedure: Hold the rinsed glassware vertically and observe how the final DI water rinse drains off the surface.
- Passing Result: If the surface is impeccably clean, the water will form a continuous, unbroken sheet as it drains.[\[14\]](#)[\[19\]](#)
- Failing Result: If hydrophobic residues remain, the water will "break" or bead up into droplets on the surface.[\[18\]](#)[\[20\]](#) Glassware that fails this test must be returned to the acid soaking step.

Step 8: Drying and Storage

- Allow the glassware to air dry in a clean, dust-free environment or place it in a drying oven (typically at temperatures below 100°C).

- Once dry, immediately cover the openings with paraffin film or aluminum foil to prevent re-contamination from airborne particulates. Store in a clean cabinet.[11]

Waste Management

Used **nitric acid** solutions are considered hazardous waste and must be disposed of according to institutional and local regulations.[21]

- NEVER mix **nitric acid** waste with organic solvent waste, as this can lead to violent exothermic reactions or explosions.[6]
- The safest method for disposal is neutralization. Slowly add a weak base (like sodium bicarbonate or calcium hydroxide) to the dilute acid solution until the pH is neutral (pH 6-8). [22] This process should be done in a fume hood with appropriate PPE.
- Once neutralized, the resulting salt solution can often be disposed of down the drain, but always confirm this is compliant with your local regulations.[22]

References

- Frederick National Laboratory. (n.d.). Glassware Cleaning for Trace TOC Analysis. Retrieved from [Link]
- Lab Alley. (n.d.). How to dispose of **nitric acid**. Retrieved from [Link]
- University of Washington Environmental Health & Safety. (n.d.). **Nitric Acid** Safety. Retrieved from [Link]
- Chemistry For Everyone. (2025, August 13). What Are The Lab Safety Precautions For **Nitric Acid**? [Video]. YouTube. Retrieved from [Link]
- Quora. (2024, May 22). What safety precautions should I take when handling **nitric acid**? Retrieved from [Link]
- Protocol Online. (2012, September 3). Cleaning Glassware using **Nitric Acid**. Retrieved from [Link]

- University of Wisconsin-Milwaukee. (2018, March 14). Laboratory Glassware Cleaning and Storage. Retrieved from [[Link](#)]
- University of California, Irvine. (n.d.). Cleaning procedures for glass substrates. Retrieved from [[Link](#)]
- Yale Environmental Health & Safety. (n.d.). Safe Disposal of Waste Containing **Nitric Acid**. Retrieved from [[Link](#)]
- The Pharmavision. (2024, February 10). Procedure for cleaning of laboratory glassware. Retrieved from [[Link](#)]
- Billco Manufacturing. (n.d.). Glass Washing: 5 Ways to Tell if Glass is Clean. Retrieved from [[Link](#)]
- University of California, Santa Barbara. (2012, December 14). **Nitric Acid** - Standard Operating Procedure. Retrieved from [[Link](#)]
- Feed HACCP. (2018, March 2). M0045 Laboratory Glassware and Plasticware Cleaning Procedures Rev 4. Retrieved from [[Link](#)]
- Chemistry For Everyone. (2025, May 29). How Do You Dispose Of **Nitric Acid** Waste? [Video]. YouTube. Retrieved from [[Link](#)]
- Scribd. (n.d.). Glassware Cleaning. Retrieved from [[Link](#)]
- Perfect Pint. (n.d.). Water Break Test. Retrieved from [[Link](#)]
- U.S. Food & Drug Administration. (n.d.). Elemental Analysis Manual for Food and Related Products. Retrieved from [[Link](#)]
- Periodic Table of the Elements. (n.d.). SolCalc Help: Preparing 10 % HNO₃. Retrieved from [[Link](#)]
- Pharmaguideline. (2010, September 25). Cleaning of Glassware with **Nitric Acid** and Chromic Acid. Retrieved from [[Link](#)]

- Quora. (2022, May 10). How to prepare 10% **nitric acid** by volume for curing concrete using a 25 gallon tank. Retrieved from [[Link](#)]
- Quora. (2023, May 1). How to make 5 liters of a 10% **nitric acid** solution from 70% **Nitric acid**. Retrieved from [[Link](#)]
- Homework.Study.com. (n.d.). How do you prepare a 10% w/v **nitric acid** solution? Retrieved from [[Link](#)]
- Corrosionpedia. (n.d.). Water Break Test. Retrieved from [[Link](#)]
- United States Transuranium and Uranium Registries. (n.d.). USTUR 080: Cleaning of Labware. Retrieved from [[Link](#)]
- YouTube. (2022, July 14). Checking/cleaning bar glasses and break water test. Retrieved from [[Link](#)]
- Brainly.in. (2022, July 7). how to prepare 10% **nitric acid** solution for 1000ml with detail explation. Retrieved from [[Link](#)]

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Sources

- 1. inrf.uci.edu [inrf.uci.edu]
- 2. fishersci.com [fishersci.com]
- 3. feedhaccp.org [feedhaccp.org]
- 4. ehs.washington.edu [ehs.washington.edu]
- 5. quora.com [quora.com]
- 6. ehs.yale.edu [ehs.yale.edu]
- 7. m.youtube.com [m.youtube.com]

- [8. labproinc.com \[labproinc.com\]](#)
- [9. sites.chemengr.ucsb.edu \[sites.chemengr.ucsb.edu\]](#)
- [10. labproinc.com \[labproinc.com\]](#)
- [11. frederick.cancer.gov \[frederick.cancer.gov\]](#)
- [12. thepharmavision.com \[thepharmavision.com\]](#)
- [13. wpcdn.web.wsu.edu \[wpcdn.web.wsu.edu\]](#)
- [14. watersciences.unl.edu \[watersciences.unl.edu\]](#)
- [15. quora.com \[quora.com\]](#)
- [16. quora.com \[quora.com\]](#)
- [17. fda.gov \[fda.gov\]](#)
- [18. corrosionpedia.com \[corrosionpedia.com\]](#)
- [19. billco-mfg.com \[billco-mfg.com\]](#)
- [20. m.youtube.com \[m.youtube.com\]](#)
- [21. ehs.umich.edu \[ehs.umich.edu\]](#)
- [22. laballey.com \[laballey.com\]](#)
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